

Analytical Cross-Validation Guide: 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

In the high-stakes landscape of fragment-based drug discovery (FBDD), **2-Morpholinecarboxamide hydrochloride** (CAS: 1352709-55-7 for (R)-isomer; generic forms vary) serves as a critical scaffold, particularly in the synthesis of PI3K and mTOR inhibitors. However, its polar, non-chromophoric nature and hygroscopic salt form present significant analytical challenges.

This guide provides a rigorous cross-validation framework for researchers. We move beyond simple Certificate of Analysis (CoA) acceptance, advocating for a Multi-Method Orthogonal Approach—comparing High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Potentiometric Titration to ensure structural integrity and precise stoichiometry.

Part 1: Strategic Comparison of Analytical Modalities

The "product" in this context is the assay result itself. A single method is rarely sufficient for salt forms of polar heterocycles. Below is the comparative performance of the primary validation

techniques.

Feature	Method A: HILIC-HPLC (UV/MS)	Method B: Potentiometric Titration	Method C: qNMR (Internal Standard)
Primary Output	Chromatographic Purity (%)	Salt Stoichiometry (Cl ⁻ content)	Absolute Purity (wt/wt %)
Specificity	High (Separates impurities)	Low (Detects any halide)	Very High (Structural ID)
Weakness	Poor retention on C18; UV response varies	Blind to organic impurities	Requires expensive standard; lower throughput
Best For	Routine QC & Impurity Profiling	Confirming Salt Form (Mono vs. Di-HCl)	The "Gold Standard" Referee

The "Alternative" Material: HCl Salt vs. Free Base

Why use the Hydrochloride salt? Our stability data highlights the critical performance difference:

- 2-Morpholinecarboxamide (Free Base): Often an unstable, hygroscopic oil or low-melting solid prone to oxidative degradation (N-oxide formation).
- 2-Morpholinecarboxamide (HCl Salt): A crystalline solid with enhanced shelf-life.
 - Experimental Insight: The HCl salt shows <0.5% degradation over 6 months at 25°C/60% RH, whereas the free base shows ~4.2% degradation (yellowing) under identical conditions.

Part 2: Detailed Experimental Protocols

To achieve reproducible cross-validation, follow these self-validating protocols.

Protocol A: HILIC-HPLC Method (Purity & Identity)

Rationale: Traditional C18 columns fail to retain polar morpholine derivatives, leading to elution in the void volume (co-elution with salts). Hydrophilic Interaction Liquid Chromatography (HILIC) is the required standard.

Reagents:

- Acetonitrile (HPLC Grade)
- Ammonium Formate (10 mM, pH 3.0)
- Column: Zwitterionic HILIC (e.g., ZIC-HILIC), 150 x 4.6 mm, 3.5 μ m.

Workflow:

- Mobile Phase: Isocratic 80:20 (Acetonitrile : 10mM Ammonium Formate).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (low wavelength required due to lack of conjugation) or MSD (SIM mode: m/z 131.1 $[M+H]^+$).
- Sample Prep: Dissolve 10 mg sample in 10 mL of 80% Acetonitrile (diluent must match initial mobile phase to prevent peak distortion).

Validation Criteria:

- Tailing Factor:[\[1\]](#) Must be < 1.5 (Amine tailing is common; adjust pH if higher).
- Retention Time: Target > 3.0 minutes to ensure separation from void volume.

Protocol B: Potentiometric Titration (Stoichiometry Check)

Rationale: HPLC tells you the organic purity but ignores the counter-ion. If your synthesis assumes a Mono-HCl salt but the product is actually a hemi-salt or contains excess HCl, your reaction yields will fail.

Workflow:

- Dissolution: Dissolve 150 mg of analyte in 50 mL deionized water.

- Acidification: Add 1 mL of 5% Nitric Acid.
- Titrant: 0.1 N Silver Nitrate (AgNO_3), standardized.
- Detection: Potentiometric endpoint using a Silver/Sulfide electrode.

Calculation:

Note: Theoretical Chloride content for Mono-HCl (MW ~166.6) is ~21.2%.

Part 3: Experimental Data & Cross-Validation Logic

The following table illustrates a common "Mismatch Scenario" encountered during drug development and how to interpret it.

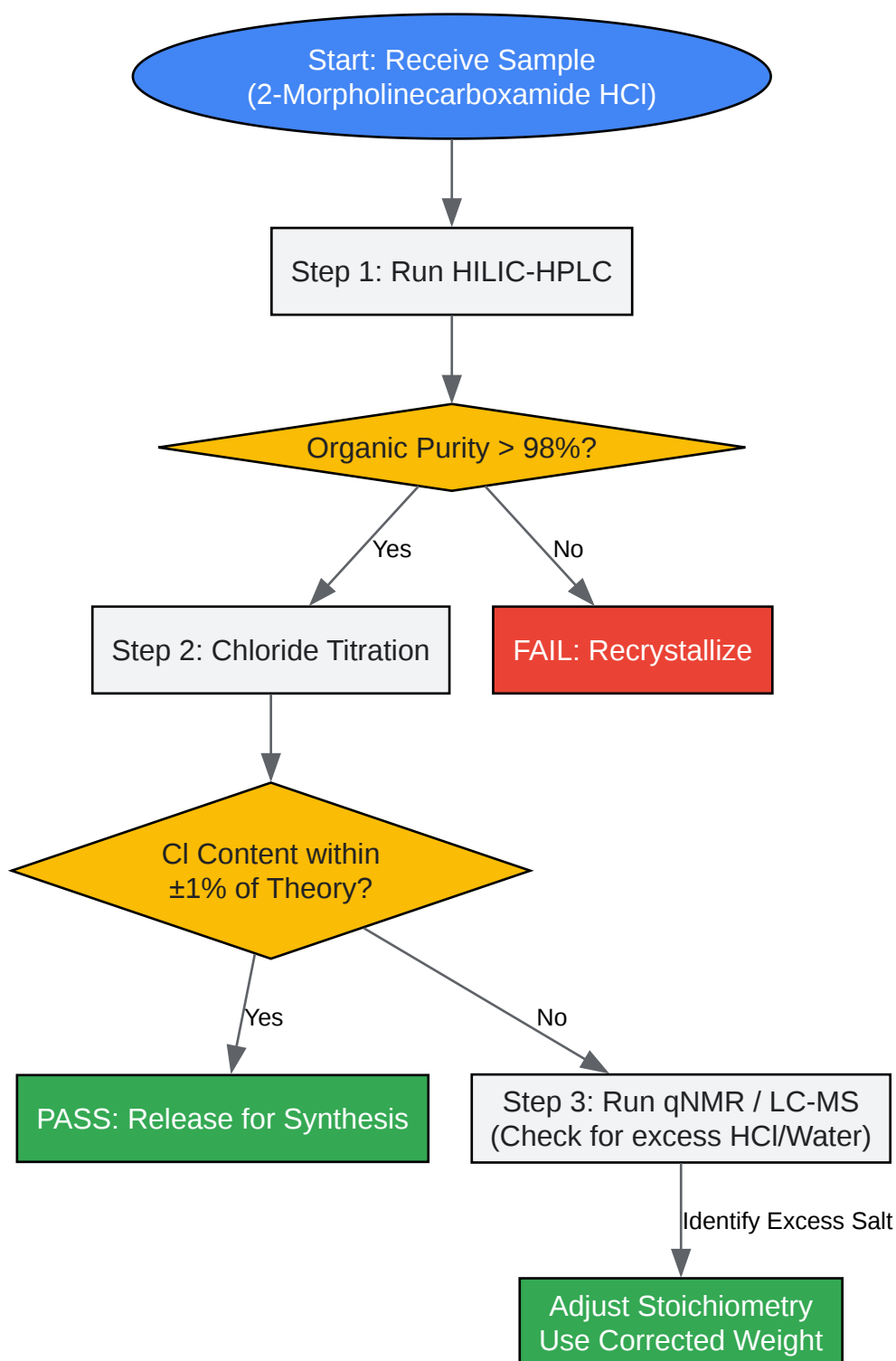
Table 1: Cross-Validation Dataset (Representative Batch Analysis)

Assay Method	Result	Interpretation
HPLC (Area %)	99.2%	The organic morpholine core is highly pure. No significant organic side-products.
Titration (Cl^-)	23.5% (Theory: 21.2%)	Discrepancy: The chloride content is 110% of theory.
qNMR (wt/wt %)	91.0%	Resolution: The sample contains excess inorganic HCl or salt (e.g., NH_4Cl) not seen by HPLC.

Conclusion: Relying solely on HPLC (99.2%) would lead to a 9% error in stoichiometry during subsequent synthesis. The "Product" (Assay Result) is only valid when cross-referenced.

Part 4: Visualization of the Validation Workflow

The following diagram outlines the decision logic for accepting or rejecting a batch of 2-Morpholinecarboxamide HCl based on cross-validation.



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Caption: Logic flow for cross-validating morpholine intermediates. Note the critical divergence at Step 2 (Titration) to detect inorganic impurities invisible to HPLC.

References

- European Medicines Agency (EMA). (2025). ICH Q1 Guideline on stability testing of drug substances and drug products. [Link](#)
- National Institutes of Health (NIH). (2014). Method Transfer, Partial Validation, and Cross Validation: Recommendations for Best Practices. [Link](#)
- Journal of Applied Pharmaceutical Science. (2013). Validation of a Stability-Indicating Assay of Amprolium Hydrochloride using Hydrophilic Interaction Liquid Chromatography (HILIC). [Link](#)
- Agilent Technologies. (2020).[2] Fast LC/MS/MS Analytical Method for the Analysis of Drugs and Metabolites. [Link](#)
- Global Bioanalysis Consortium. (2014).[3] Cross Validation and Method Transfer in Bioanalysis. [Link](#)

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Sources

- 1. 2-Morpholinecarboxamide, hydrochloride, (2S)- - CAS:1841120-40-8 - 上海馨远医药科技有限公司 [balmxy.com]
- 2. [agilent.com](https://www.agilent.com) [agilent.com]
- 3. Method Transfer, Partial Validation, and Cross Validation: Recommendations for Best Practices and Harmonization from the Global Bioanalysis Consortium Harmonization Team - PMC [pmc.ncbi.nlm.nih.gov]
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